

Performance Review of Commercially Available 1-Ethylquinolinium Reagents

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Compound of Interest

Compound Name: 1-Ethylquinolinium

Cat. No.: B15471982

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For researchers, scientists, and drug development professionals, the selection of appropriate reagents is a critical factor in the success of experimental work. This guide provides a comparative overview of commercially available **1-Ethylquinolinium** reagents, focusing on their performance characteristics and applications, supported by available experimental data.

Introduction to 1-Ethylquinolinium Reagents

1-Ethylquinolinium salts are quaternary ammonium compounds derived from quinoline. They are utilized in a variety of applications, including as fluorescent probes, in organic synthesis, and as components of ionic liquids. The performance of these reagents can vary depending on the counter-ion (e.g., iodide, bromide) and their purity. This guide will focus on the most commonly available **1-Ethylquinolinium** salts.

Commercially Available 1-Ethylquinolinium Reagents: A Comparison

A variety of **1-Ethylquinolinium** reagents are available from different chemical suppliers. The most common of these is **1-Ethylquinolinium** iodide. Other salts, such as **1-Ethylquinolinium** bromide, are also commercially available. The choice of reagent often depends on the specific application and desired chemical properties.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of commercially available **1-Ethylquinolinium** iodide and bromide, compiled from various suppliers. These properties are crucial for determining the suitability of a reagent for a particular experimental setup.

Property	1-Ethylquinolinium Iodide	1-Ethylquinolinium Bromide
CAS Number	634-35-5[1][2][3][4]	26670-42-8[5][6]
Molecular Formula	C ₁₁ H ₁₂ IN[1][2]	C ₁₁ H ₁₂ BrN[5]
Molecular Weight	285.13 g/mol [1]	238.13 g/mol [5]
Appearance	Yellow or brown crystalline powder[7]	Solid
Melting Point	158-160 °C[4]	Not specified
Purity	Typically ≥95%[2]	Not specified
Solubility	Soluble in water[4]	Soluble in water

Performance in Key Applications

The performance of **1-Ethylquinolinium** reagents is best evaluated in the context of their primary applications.

Fluorescent Probes

Quinolinium-based compounds are known for their fluorescent properties and are often used as probes in biological systems. Their fluorescence can be sensitive to the local environment, making them useful for monitoring processes like changes in pH or protein aggregation.

pH Sensing: 1-methyl-7-amino-quinolinium-based probes have been shown to be effective for monitoring pH in aqueous media using fluorescence lifetime imaging (FLIM).[8] These probes exhibit high fluorescence quantum yields (0.7-0.8) and long fluorescence lifetimes (12-13 ns), making them highly suitable for FLIM applications.[8] They are also water-soluble and photostable.[8]

Protein Aggregation Detection: Certain fluorescent probes with structures similar to quinolinium compounds can be used to detect protein aggregation.[9][10][11] These "turn-on" fluorescent probes exhibit increased fluorescence intensity upon binding to protein aggregates, which provides a rigid environment that restricts intramolecular rotation.[9][12][13]

The following table outlines key performance data for a quinolinium-based fluorescent probe, which can serve as a benchmark for evaluating similar **1-Ethylquinolinium** reagents.

Parameter	Value	Reference
Fluorescence Quantum Yield (Φ_F)	0.6 - 0.8	[8]
Fluorescence Lifetime (τ_F)	11.5 - 13 ns	[8]
Maximum Absorption Wavelength (λ_{abs})	~400 - 420 nm	[8]
Maximum Emission Wavelength (λ_{em})	~480 - 500 nm	[8]

Organic Synthesis

1-Ethylquinolinium salts can be used as starting materials or intermediates in various organic reactions. For instance, they can participate in reactions to form more complex heterocyclic compounds.[4] The purity and reactivity of the **1-Ethylquinolinium** reagent are critical for achieving high yields and desired products in these synthetic applications.

Experimental Protocols

Detailed methodologies are essential for reproducing experimental results. Below are example protocols relevant to the application of quinolinium-based reagents.

General Protocol for Cell Viability Assay using a Quinolinium-based Dye (Propidium Iodide)

Propidium iodide (PI), a related quinolinium salt, is widely used to identify dead cells. While not **1-Ethylquinolinium** iodide, this protocol illustrates a common application for this class of

compounds.

Materials:

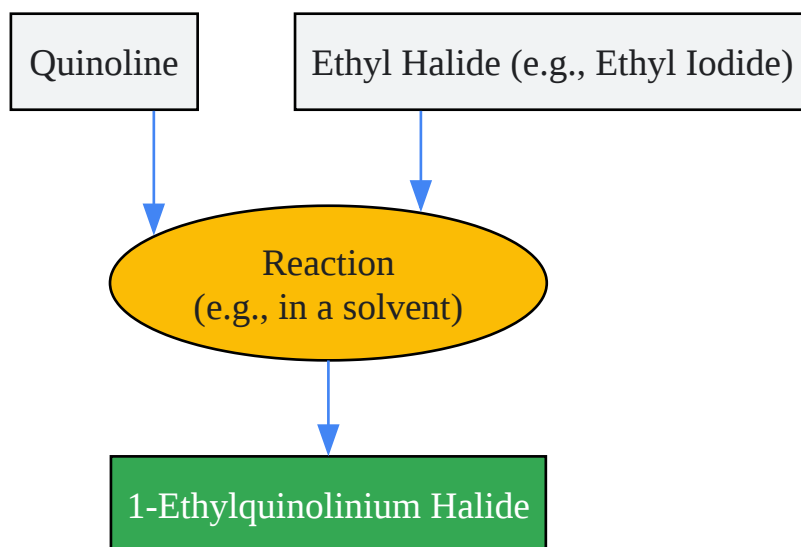
- Cells in suspension
- Phosphate-buffered saline (PBS)
- Propidium Iodide (PI) stock solution (e.g., 1 mg/mL)
- Flow cytometer or fluorescence microscope

Procedure:

- Prepare a single-cell suspension at a concentration of $1\text{--}10 \times 10^6$ cells/mL in a suitable buffer like PBS.
- Add the fluorescent dye (e.g., PI) at the recommended concentration. For PI, a final concentration of 1 μL per 1 mL of cell suspension is often used.
- Incubate the cells with the dye for a specified time (e.g., 30 minutes) at a controlled temperature (e.g., 2-8°C), protected from light.[\[14\]](#)
- Wash the cells to remove excess dye.[\[14\]](#)
- Analyze the stained cells using a flow cytometer or fluorescence microscope.[\[15\]](#) Dead cells will exhibit fluorescence due to the dye intercalating with their DNA, as their membranes are compromised.[\[15\]](#)[\[16\]](#)

Synthesis of a 1-Ethylquinolinium Salt

The following is a general representation of the synthesis of a **1-ethylquinolinium** halide.



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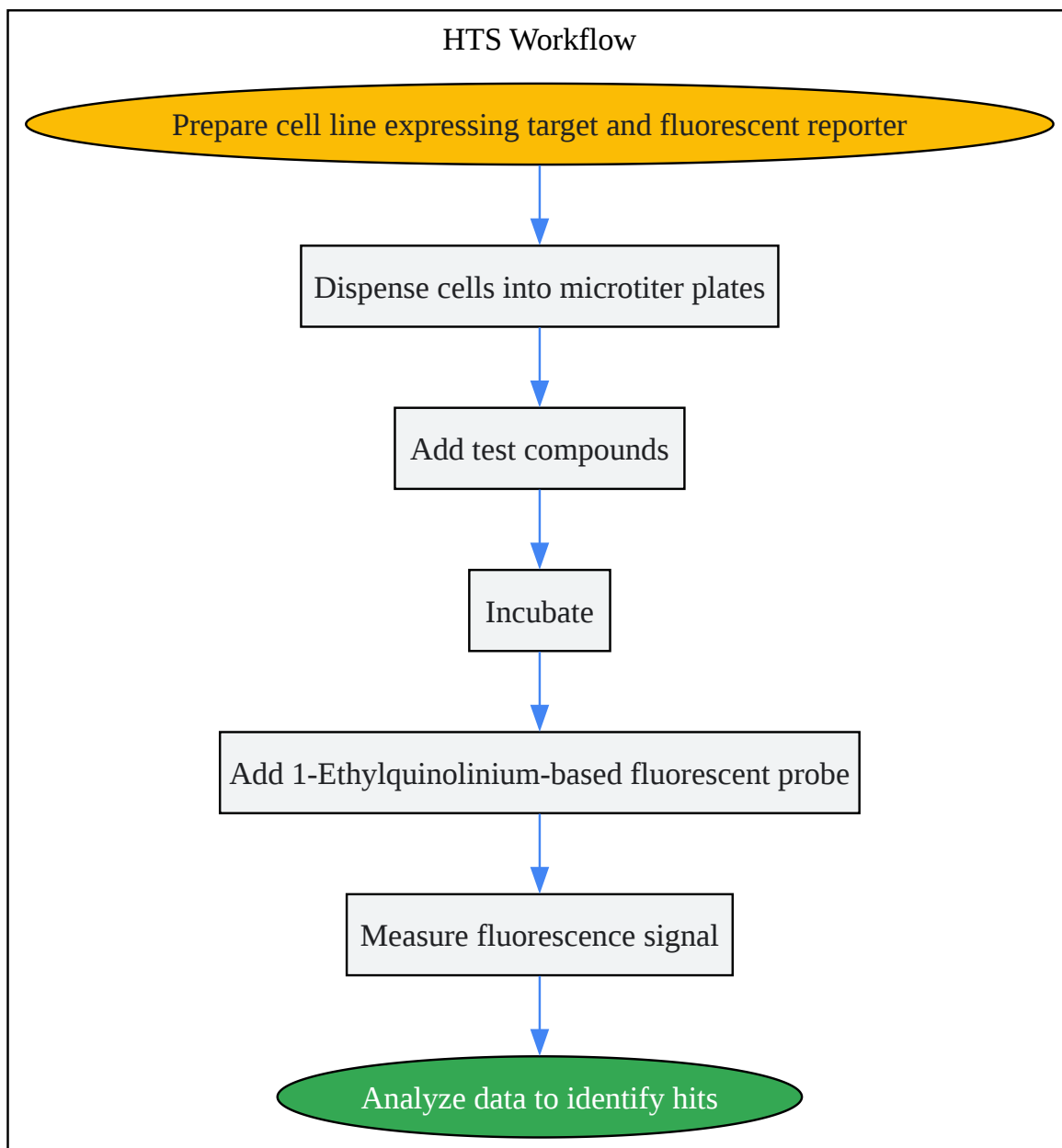
Caption: Synthesis of **1-Ethylquinolinium** Halide.

Signaling Pathways and Experimental Workflows

Visualizing complex biological pathways or experimental procedures can aid in understanding the role of **1-Ethylquinolinium** reagents.

Workflow for High-Throughput Screening (HTS) using a Fluorescent Reporter Assay

1-Ethylquinolinium-based fluorescent probes can be employed in high-throughput screening to identify compounds that modulate a specific biological pathway.

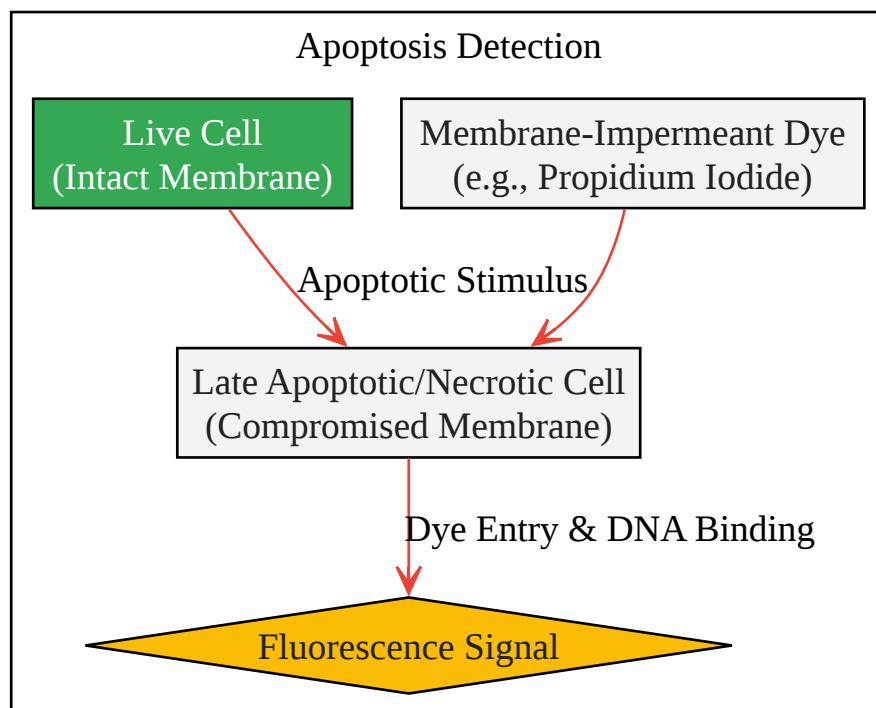


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Caption: High-Throughput Screening Workflow.

Simplified Pathway of Apoptosis Detection

Quinolinium-based dyes like Propidium Iodide are used to detect late-stage apoptotic or necrotic cells, which have lost membrane integrity.



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Caption: Apoptosis Detection Pathway.

Conclusion

Commercially available **1-Ethylquinolinium** reagents, particularly **1-Ethylquinolinium** iodide, are versatile tools for researchers. While direct comparative performance data between different suppliers and salt forms is limited in publicly available literature, their utility in fluorescence-based assays and organic synthesis is evident. The selection of a specific reagent should be guided by the application, with careful consideration of the purity and the physical and chemical properties of the compound. The provided protocols and diagrams offer a framework for the practical application of these valuable chemical entities in a research setting.

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References

- 1. scbt.com [scbt.com]
- 2. cymitquimica.com [cymitquimica.com]
- 3. ivychem.com [ivychem.com]
- 4. Cas 634-35-5,1-ETHYLQUINOLINIUM IODIDE | lookchem [lookchem.com]
- 5. ethylquinolinium bromide [stenutz.eu]
- 6. 26670-42-8_1-ethylquinolin-1-ium,bromideCAS号:26670-42-8_1-ethylquinolin-1-ium,bromide【结构式 性质 英文】 - 化源网 [chemsrc.com]
- 7. Quinolinium, 1-ethyl-, iodide (1:1) | C11H12IN | CID 69446 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Quinolinium-Based Fluorescent Probes for Dynamic pH Monitoring in Aqueous Media at High pH Using Fluorescence Lifetime Imaging - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Modulation of Fluorescent Protein Chromophores To Detect Protein Aggregation with Turn-On Fluorescence - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Aggregation induced emission based fluorescent probe for selective and rapid detection of protein [inis.iaea.org]
- 11. Detection and characterization of protein aggregates by fluorescence microscopy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. mdpi.com [mdpi.com]
- 13. scispace.com [scispace.com]
- 14. BestProtocols: Viability Staining Protocol for Flow Cytometry | Thermo Fisher Scientific - TW [thermofisher.com]
- 15. Propidium Iodide Assay Protocol - Creative Biolabs [creative-biolabs.com]
- 16. documents.thermofisher.com [documents.thermofisher.com]
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